

2-Octanethiol material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 2-Octanethiol

Cat. No.: B1583070

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2-Octanethiol: A Comprehensive Technical Safety Guide

This in-depth guide provides critical safety information for **2-Octanethiol** (CAS No: 3001-66-9), tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, and handling procedures to ensure safe laboratory practices.

Core Properties and Safety Data

2-Octanethiol, also known as sec-octyl mercaptan, is a colorless liquid with a strong, unpleasant odor.^[1] It is primarily used as an industrial chemical, laboratory reagent, and an intermediate in organic synthesis.^[2] The following tables summarize the key quantitative data from its Material Safety Data Sheet (MSDS).

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₁₈ S	[3][4]
Molecular Weight	146.29 g/mol	[3][4]
Appearance	Colorless to pale yellow liquid	[1][4]
Boiling Point	186 - 200 °C	[5][6][7]
Melting Point	-79 °C	[3][4][5]
Flash Point	55.7 - 72 °C (closed cup)	[1][3]
Density	0.825 - 0.837 g/cm ³ at 20 °C	[1][5]
Vapor Pressure	0.8 ± 0.3 mmHg at 25°C (Predicted)	[3]
Refractive Index	1.445 - 1.449 at 20 °C	[1][3]
Solubility in Water	Insoluble	[1]
LogP (Octanol/Water Partition Coefficient)	3.27510	[3]

Hazard Identification and Classification

According to the Globally Harmonized System (GHS), **2-Octanethiol** is classified with the following hazards:

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor
Acute toxicity, Oral	4	H302: Harmful if swallowed
Skin irritation	2	H315: Causes skin irritation
Eye irritation	2A	H319: Causes serious eye irritation
Skin sensitization	1	H317: May cause an allergic skin reaction
Specific target organ toxicity - single exposure (Respiratory system)	3	H335: May cause respiratory irritation
Acute aquatic toxicity	1	H400: Very toxic to aquatic life
Chronic aquatic toxicity	1	H410: Very toxic to aquatic life with long lasting effects

Sources:[2][7]

The signal word for **2-Octanethiol** is Warning.[2]

Toxicological Data

Test	Result	Species	Source
LD50 Oral	2000 mg/kg	Rat	[6]
LD50 Dermal	> 2000 mg/kg	Rat	[6]
LC50 Inhalation	> 3.1 mg/L (4.5 h)	Rat	[6]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited above are not publicly available in the provided safety data sheets. These studies are typically conducted under standardized

guidelines (e.g., OECD Test Guidelines) by the chemical manufacturers or contract research organizations. For specific methodological details, direct inquiry to the supplier or manufacturer is recommended.

Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when handling **2-Octanethiol** to minimize exposure and prevent accidents.

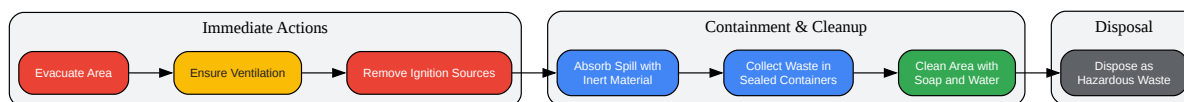
Personal Protective Equipment (PPE) and Handling

- Ventilation: Handle in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[8\]](#)
- Eye Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)[\[7\]](#)
- Hand Protection: Wear suitable protective gloves, such as nitrile rubber.[\[6\]](#)
- Skin Protection: Wear appropriate protective clothing to prevent skin contact.[\[6\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[2\]](#)[\[8\]](#)

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#) Keep containers tightly closed.[\[1\]](#)[\[2\]](#)
- Incompatibilities: Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)
[\[8\]](#) Store away from strong oxidizing agents, strong bases, acids, and metals.[\[2\]](#)[\[6\]](#)

The logical workflow for handling a **2-Octanethiol** spill is outlined below.

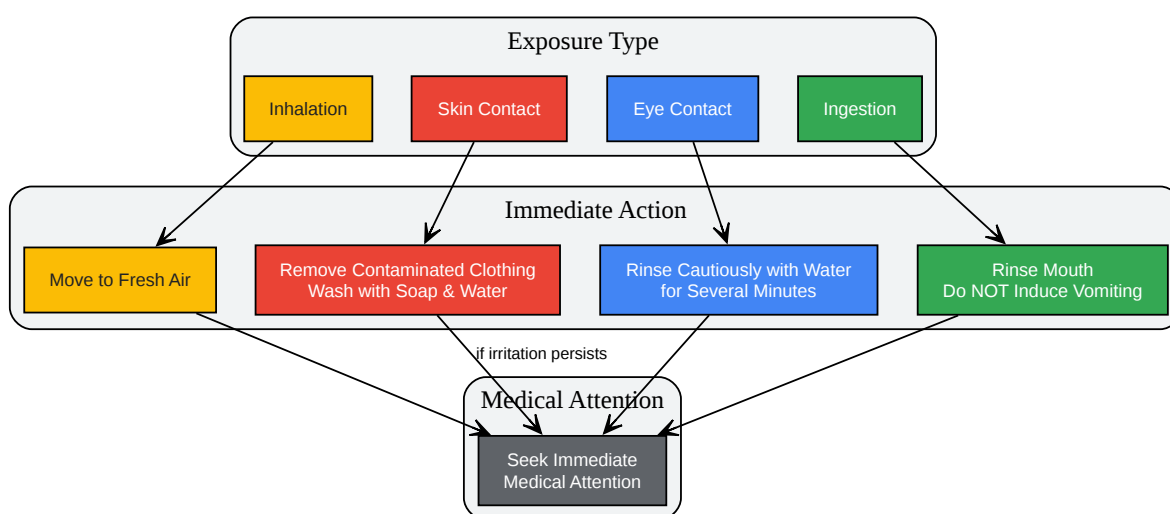


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Caption: Spill response workflow for **2-Octanethiol**.

First Aid Measures

In case of exposure, follow these first aid procedures immediately:



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Caption: First aid procedures for **2-Octanethiol** exposure.

Signaling Pathways and Mechanisms of Toxicity

The provided safety data sheets do not contain information on the specific signaling pathways or molecular mechanisms underlying the toxicity of **2-Octanethiol**. Thiols, in general, can exert toxicity through various mechanisms, including interference with cellular respiration and enzyme inhibition. However, compound-specific pathways for **2-Octanethiol** have not been detailed in the reviewed literature. Further toxicological research would be required to elucidate these mechanisms.

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